

Application Notes and Protocols for PolyDADMAC in the Pulp and Paper Industry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diallyldimethylammonium chloride*

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Introduction

Poly(**diallyldimethylammonium chloride**), commonly known as PolyDADMAC, is a cationic polymer widely utilized in the pulp and paper industry. Its high charge density and water solubility make it a versatile and effective wet-end additive. PolyDADMAC's primary functions include improving retention and drainage, neutralizing anionic trash, and controlling pitch and stickies deposition. These actions contribute to enhanced machine runnability, improved paper quality, and reduced manufacturing costs.^{[1][2][3][4]} This document provides detailed application notes, experimental protocols, and quantitative data to guide researchers in evaluating and optimizing the use of PolyDADMAC in pulp and paper manufacturing processes.

Key Applications and Mechanisms of Action

PolyDADMAC's efficacy stems from its strong electrostatic interaction with negatively charged components in the pulp slurry, such as cellulose fibers, fines, fillers, and dissolved and colloidal substances (anionic trash).^[1]

Retention and Drainage Aid

As a retention aid, PolyDADMAC neutralizes the negative surface charges of fibers, fines, and fillers, reducing electrostatic repulsion and allowing for the formation of larger agglomerates

(flocs).[1][5] This leads to increased retention of these components in the paper sheet during formation, reducing their loss into the white water.[1] Improved retention enhances raw material efficiency and can improve sheet properties like opacity and strength.[1][6]

The formation of flocs also creates more open channels within the forming paper web, facilitating faster water removal. This improvement in drainage can lead to increased machine speeds and reduced energy consumption in the drying section.[6]

PolyDADMAC is often used in dual-retention systems, typically with a high molecular weight cationic polyacrylamide (CPAM). In such systems, PolyDADMAC acts as a coagulant, forming initial microflocs, while CPAM functions as a flocculant, bridging these microflocs into larger, more shear-resistant flocs.[1][5]

Charge Neutralization (Anionic Trash Control)

Papermaking process waters, especially in mills with closed water circuits, can accumulate high concentrations of anionic trash. These substances, which include hemicelluloses, lignin fragments, and extractives, can interfere with the performance of cationic additives, leading to reduced efficiency and operational problems.[3][7] PolyDADMAC, with its high cationic charge density, effectively neutralizes this anionic trash, preventing these interferences.[1][3][4] The amount of cationic polymer required to neutralize the anionic charges in a sample is referred to as the cationic demand.[8][9]

Pitch and Stickies Control

Pitch (from natural wood resins) and stickies (from recycled paper adhesives) are hydrophobic, tacky substances that can deposit on paper machine components, leading to operational issues and defects in the final product.[1] PolyDADMAC can be used to control these contaminants by a mechanism of fixation. It adsorbs onto the surface of the pitch and stickies particles, neutralizing their charge and fixing them onto the fibers, which are then incorporated into the paper sheet in a dispersed and less problematic form.[1]

Quantitative Data on PolyDADMAC Performance

The following tables summarize quantitative data on the effects of PolyDADMAC on various pulp and paper properties. It is important to note that results can vary significantly depending

on the pulp type, water chemistry, PolyDADMAC properties (molecular weight and charge density), and other process conditions.

Table 1: Effect of PolyDADMAC on Paper Strength Properties (Old Corrugated Container - OCC Pulp)

PolyDADMAC Dosage (% on pulp dry weight)	pH	Tensile Strength Increase (%)	Burst Strength Increase (%)	Ring Crush Test (RCT) Increase (%)	Concora Medium Test (CMT) Increase (%)	Tear Strength Increase (%)
0.4	4	35	12	29	19	10
0.8	4	-	-	-	-	-
1.2	4	-	-	-	-	-
0.4	7	30	10	21	32	13
0.8	7	-	-	-	-	-
1.2	7	-	-	-	-	-

Data sourced from a study on the effect of a PolyDADM AC-based fixing agent on handsheet s made from OCC fibers.[1]

Table 2: Effect of PolyDADMAC and CPAM on Chemi-Mechanical Pulp (CMP) Properties

PolyD									
ADM AC Dosa ge (%)	CPAM Dosa ge (%)	Brigh tness	Opaci ty	Yello wnes s	Burst Stren gth	Tear Stren gth	Tensil e Stren gth	Break ing Lengt h	Water Absor ption
0.3	0	Increa sed	Increa sed	Decre ased	-	Increa sed	Increa sed	Increa sed	-
0.5	0	Increa sed	Increa sed	Decre ased	-	Increa sed	Increa sed	Increa sed	-
0.7	0	Increa sed	Increa sed	Decre ased	-	Increa sed	Increa sed	Increa sed	-
0	0.25	Decre ased	Increa sed	Increa sed	Increa sed	Increa sed	Increa sed	-	Decre ased
0	0.50	Decre ased	Increa sed	Increa sed	Increa sed	Increa sed	Increa sed	-	Decre ased
0	0.75	Decre ased	Increa sed	Increa sed	Increa sed	Increa sed	-	Decre ased	
0.7	0.25	Enhan ced	Enhan ced	Decre ased	Enhan ced	Enhan ced	Enhan ced	Enhan ced	Decre ased
0.7	0.75	Enhan ced	Enhan ced	Decre ased	Enhan ced	Enhan ced	Enhan ced	Enhan ced	Decre ased

Qualit
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"Enhanced" indicators as a greater improvement compared to individual usual additions.^[6]

Table 3: Typical PolyDADMAC Dosage Ranges for Various Applications

Application	Typical Dosage (g/ton of dry pulp)
Retention and Drainage Aid	100 - 500
Anionic Trash Control	100 - 500
Pitch and Stickies Control	100 - 500
Wastewater Clarification (mg/L)	1 - 10
Dosages are highly dependent on specific mill conditions and furnish characteristics. ^{[1][10]}	

Experimental Protocols

The following are detailed protocols for evaluating the performance of PolyDADMAC in a laboratory setting.

Evaluation of Retention Performance (First-Pass Retention)

Objective: To determine the effectiveness of PolyDADMAC as a retention aid by measuring the first-pass retention of fines and fillers.

Apparatus:

- Dynamic Drainage Jar (DDJ) or similar sheet forming device
- Standard disintegrator
- Stopwatch
- Graduated cylinders
- Buchner funnel and filter paper
- Drying oven
- Analytical balance

Procedure:

- Pulp Preparation: Prepare a pulp slurry of known consistency (e.g., 0.5%) using a standard disintegrator. If fillers are to be used, add a known amount (e.g., 20% by weight of dry fiber) to the slurry and mix thoroughly.
- Blank Measurement:
 - Transfer a specific volume of the pulp slurry (e.g., 500 mL) to the DDJ.
 - Start the stirrer at a set speed (e.g., 1000 rpm).
 - After a set time (e.g., 15 seconds), open the drain valve and collect the white water that passes through the screen.
 - Measure the consistency of the initial pulp slurry (headbox consistency) and the collected white water.
- PolyDADMAC Addition:

- Prepare a dilute solution of PolyDADMAC (e.g., 0.1%).
- Add a specific dosage of the PolyDADMAC solution to a fresh 500 mL sample of the pulp slurry in the DDJ while stirring.
- Allow the PolyDADMAC to mix for a defined period (e.g., 30 seconds).
- Open the drain valve and collect the white water.
- Measure the consistency of the white water.
- Calculation of First-Pass Retention (FPR):
$$\text{FPR (\%)} = \left[\frac{\text{Consistency of Headbox} - \text{Consistency of White Water}}{\text{Consistency of Headbox}} \right] \times 100$$

For Dual-Retention System Evaluation:

- After the addition and mixing of PolyDADMAC, add a specific dosage of a dilute CPAM solution (e.g., 0.05%).
- Allow the CPAM to mix for a shorter period (e.g., 15 seconds) before opening the drain valve.
- Vary the dosages and addition times of PolyDADMAC and CPAM to optimize the system.

Evaluation of Drainage Performance (Canadian Standard Freeness - CSF)

Objective: To measure the effect of PolyDADMAC on the drainage rate of a pulp slurry.

Apparatus:

- Canadian Standard Freeness (CSF) tester
- Standard disintegrator
- Graduated cylinders
- Stopwatch
- Thermometer

Procedure:

- **Pulp Preparation:** Prepare a pulp slurry at a precise consistency of 0.3% (3 g of oven-dry pulp in 1 L of water) and a temperature of $20 \pm 2^{\circ}\text{C}$.
- **Blank Measurement:**
 - Thoroughly mix the pulp slurry and pour 1 L into the chamber of the CSF tester.
 - Close the top lid and open the bottom lid.
 - After a 5-second waiting period, open the air-cock to start the drainage.
 - Collect the water that discharges from the side orifice in a graduated cylinder. The volume of this water in milliliters is the CSF value.
- **PolyDADMAC Addition:**
 - Add a specific dosage of a dilute PolyDADMAC solution to a fresh 1 L sample of the 0.3% consistency pulp slurry.
 - Gently mix the slurry to ensure uniform distribution of the polymer.
 - Immediately pour the treated slurry into the CSF tester chamber and proceed with the freeness measurement as described for the blank.
- **Data Analysis:** Compare the CSF values of the treated and untreated pulp. A lower CSF value indicates slower drainage (higher freeness), while a higher CSF value indicates faster drainage (lower freeness).

Evaluation of Charge Neutralization (Cationic Demand)

Objective: To determine the amount of PolyDADMAC required to neutralize the anionic charges in a pulp filtrate.

Apparatus:

- Particle Charge Detector (PCD) or Streaming Current Detector (SCD)

- Automatic titrator or burette
- Filtration apparatus (e.g., Buchner funnel with filter paper)
- Standard PolyDADMAC solution of known charge concentration (e.g., 0.001 N)

Procedure:

- Sample Preparation:
 - Take a representative sample of the pulp slurry.
 - Filter the slurry to obtain a clear filtrate, free of fibers and fines.
- Titration:
 - Pipette a known volume of the filtrate (e.g., 10 mL) into the measuring cell of the PCD/SCD.
 - Start the instrument to get a baseline reading of the charge (which will be negative for most pulp filtrates).
 - Titrate the filtrate with the standard PolyDADMAC solution at a constant rate.
 - The instrument will detect the point at which the net charge of the sample becomes zero (the endpoint of the titration).
- Calculation of Cationic Demand: $\text{Cationic Demand (meq/L)} = (\text{Volume of PolyDADMAC used (L)} \times \text{Normality of PolyDADMAC (meq/L)}) / \text{Volume of filtrate sample (L)}$

Evaluation of Pitch and Stickies Control

Objective: To assess the effectiveness of PolyDADMAC in reducing the deposition of pitch and stickies.

Apparatus:

- Laboratory pulp screen with a specific slot size (e.g., 0.15 mm)

- Black filter paper
- White paper for contrast
- Image analysis system (scanner and software)
- Dye for staining stickies (optional)
- Press
- Drying oven

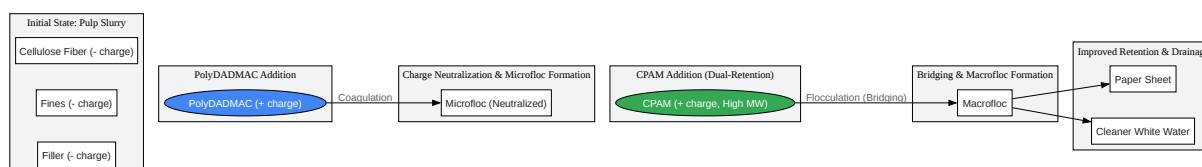
Procedure:

- Pulp Preparation: Prepare a pulp slurry from a source known to contain stickies (e.g., recycled pulp).
- Blank Test:
 - Screen a known amount of the pulp slurry through the laboratory screen.
 - Collect the material retained on the screen (the "rejects").
 - Filter the rejects onto a black filter paper.
 - Press and dry the filter paper.
 - Scan the filter paper and use image analysis software to count the number and area of the stickies particles.
- PolyDADMAC Treatment:
 - Add a specific dosage of PolyDADMAC to a fresh sample of the same pulp slurry.
 - Allow for a defined mixing time.
 - Screen the treated pulp slurry and process the rejects as described for the blank test.

- **Data Analysis:** Compare the number and total area of stickies in the treated and untreated samples. A significant reduction indicates effective control by PolyDADMAC.

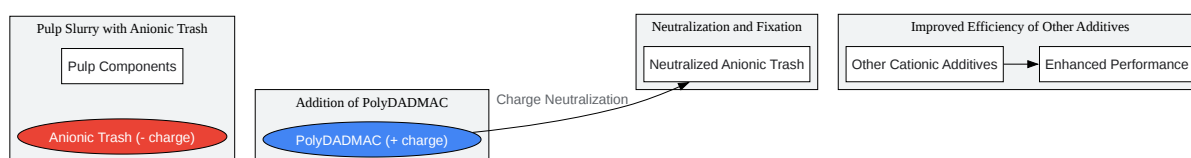
Visualization of Mechanisms and Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate key processes involving PolyDADMAC in the pulp and paper industry.



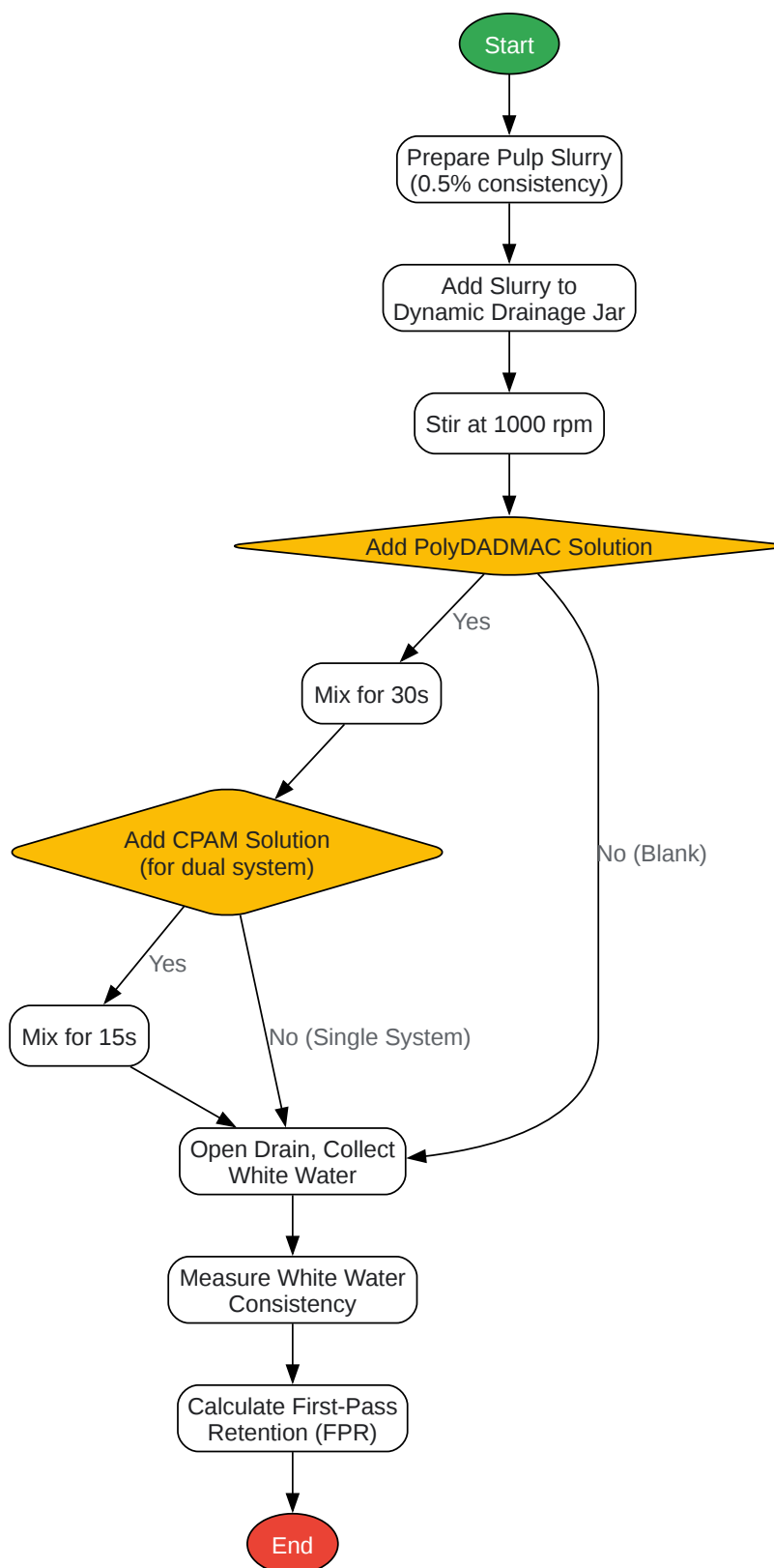
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Caption: Mechanism of PolyDADMAC in a dual-retention system.



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Caption: Workflow for anionic trash control using PolyDADMAC.



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Caption: Experimental workflow for evaluating retention performance.

Conclusion

PolyDADMAC is a highly effective and versatile cationic polymer for a range of applications in the pulp and paper industry. Its ability to improve retention and drainage, control anionic trash, and manage pitch and stickies deposition makes it a valuable tool for optimizing the papermaking process. The protocols and data presented in this document provide a framework for researchers to systematically evaluate and implement PolyDADMAC in their specific applications. Further optimization will always be necessary to account for the unique conditions of each pulp and paper mill.

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- To cite this document: BenchChem. [Application Notes and Protocols for PolyDADMAC in the Pulp and Paper Industry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216736#polydadmacc-applications-in-the-pulp-and-paper-industry]

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